

Application Notes and Protocols: Synthesis of Mebufotenin Benzoate

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Compound of Interest

Compound Name: Mebufotenin benzoate

CAS No.: 282103-25-7

Cat. No.: B15892783

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Disclaimer: The following protocol is a proposed synthetic route for **mebufotenin benzoate** (5-hydroxy-N,N-dimethyltryptamine benzoate). The synthesis of bufotenin is well-documented; however, the preparation of its specific benzoate salt is less common in literature. This protocol is derived from established chemical principles for the synthesis of tryptamines and the formation of their salts. This information is intended for research and drug development professionals for investigational purposes only. All experiments should be conducted in a controlled laboratory setting with appropriate safety precautions.

Introduction

Mebufotenin, also known as bufotenin or 5-hydroxy-N,N-dimethyltryptamine (5-HO-DMT), is a naturally occurring tryptamine derivative found in various plants and in the skin of certain toads. As a structural analog of serotonin, it exhibits psychoactive effects, primarily through its interaction with serotonin (5-HT) receptors, particularly the 5-HT_{2A} subtype. The synthesis of its benzoate salt, **mebufotenin benzoate**, can enhance its stability and solubility, facilitating its use in research settings. This document outlines a detailed protocol for the chemical synthesis and characterization of **mebufotenin benzoate** for research applications.

Synthesis Overview

The synthesis of **mebufotenin benzoate** can be achieved in a two-stage process:

- Synthesis of Mebufotenin (Bufotenin) Freebase: This protocol details a common route starting from 5-benzyloxyindole. The synthesis involves gramine formation, quaternization, and subsequent reaction with dimethylamine, followed by debenzylation.
- Formation of the Benzoate Salt: The synthesized mebufotenin freebase is then reacted with benzoic acid to form the crystalline **mebufotenin benzoate** salt.

Experimental Protocols

Part 1: Synthesis of Mebufotenin (5-HO-DMT) Freebase

This synthesis follows a multi-step pathway starting from 5-benzyloxyindole.

Step 1a: Synthesis of 5-benzyloxygramine

- To a cooled (0°C) and stirred solution of 5-benzyloxyindole (1.0 eq) in anhydrous dioxane, add a pre-cooled solution of formaldehyde (1.1 eq) and dimethylamine (2.2 eq).
- Follow with the addition of acetic acid (1.0 eq).
- Stir the mixture at room temperature for 18 hours.
- Pour the reaction mixture into a 20% sodium hydroxide solution and extract with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 5-benzyloxygramine.

Step 1b: Quaternization of 5-benzyloxygramine

- Dissolve the crude 5-benzyloxygramine in acetonitrile.
- Add methyl iodide (1.5 eq) and stir the mixture at room temperature for 4 hours.

- The quaternary salt will precipitate. Filter the solid and wash with cold acetonitrile.

Step 1c: Nucleophilic Substitution with Dimethylamine

- Suspend the quaternary salt in a 40% aqueous dimethylamine solution.
- Heat the mixture in a sealed tube at 100°C for 16 hours.
- Cool the reaction mixture, extract with diethyl ether, and dry the organic layer over anhydrous sodium sulfate.
- Concentrate under reduced pressure to obtain 5-benzyloxy-N,N-dimethyltryptamine.

Step 1d: Debenzylation to form Mebufotenin (5-HO-DMT)

- Dissolve the 5-benzyloxy-N,N-dimethyltryptamine in ethanol.
- Add 10% Palladium on carbon (Pd/C) catalyst.
- Hydrogenate the mixture at 50 psi of H₂ for 24 hours.
- Filter the catalyst through Celite and concentrate the filtrate under reduced pressure to yield mebufotenin (5-HO-DMT) freebase.

Part 2: Formation of **Mebufotenin Benzoate**

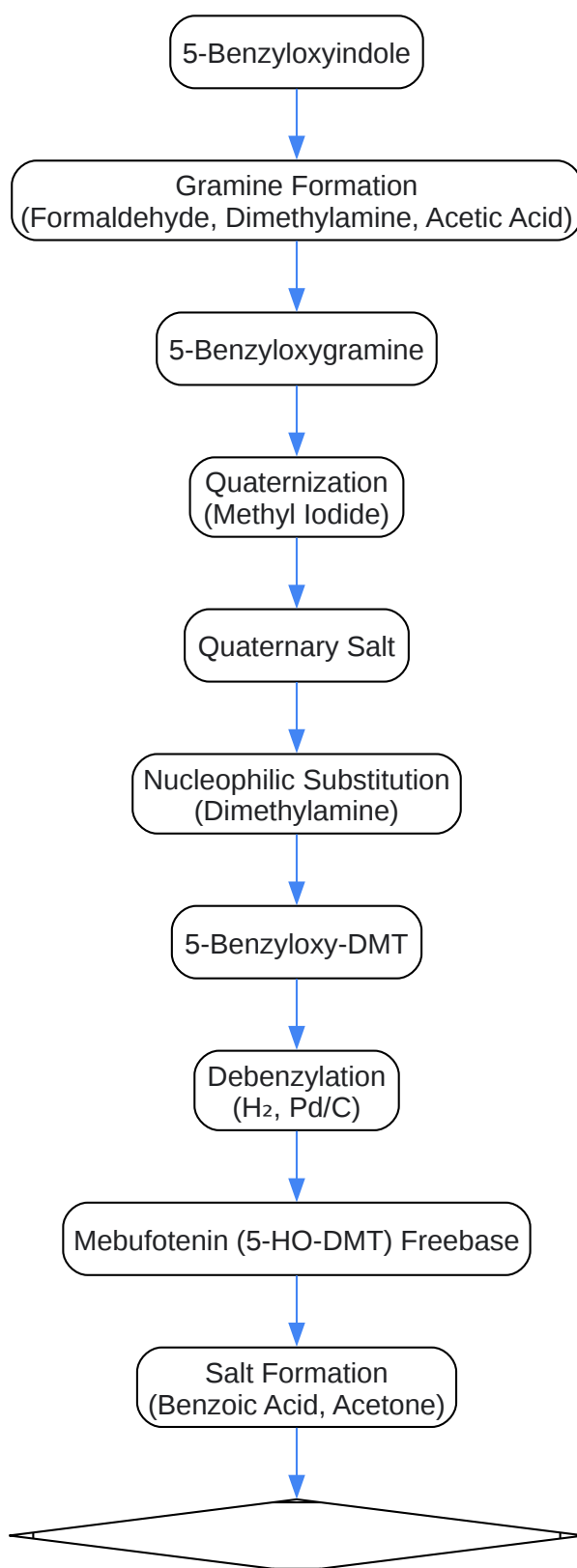
- Dissolve the crude mebufotenin freebase in a minimal amount of hot acetone.
- In a separate flask, dissolve benzoic acid (1.0 eq) in hot acetone.
- Slowly add the benzoic acid solution to the mebufotenin solution with stirring.
- Allow the mixture to cool to room temperature, and then place it in an ice bath to facilitate crystallization.
- Filter the resulting crystals, wash with a small amount of cold acetone, and dry under vacuum to yield **mebufotenin benzoate**.

Quantitative Data Summary

Step	Product	Typical Yield (%)	Purity (%)	Analytical Method
1a. Gramine Formation	5-benzyloxygramine	85-95	>90	TLC, ¹ H NMR
1b. Quaternization	5-benzyloxygramine methiodide	90-98	>95	¹ H NMR
1c. Nucleophilic Substitution	5-benzyloxy-N,N-dimethyltryptamine	70-85	>95	TLC, ¹ H NMR
1d. Debenzylation	Mebufotenin (5-HO-DMT)	80-95	>98	HPLC, ¹ H NMR
2. Salt Formation	Mebufotenin Benzoate	90-99	>99	HPLC, EA

Visualizations

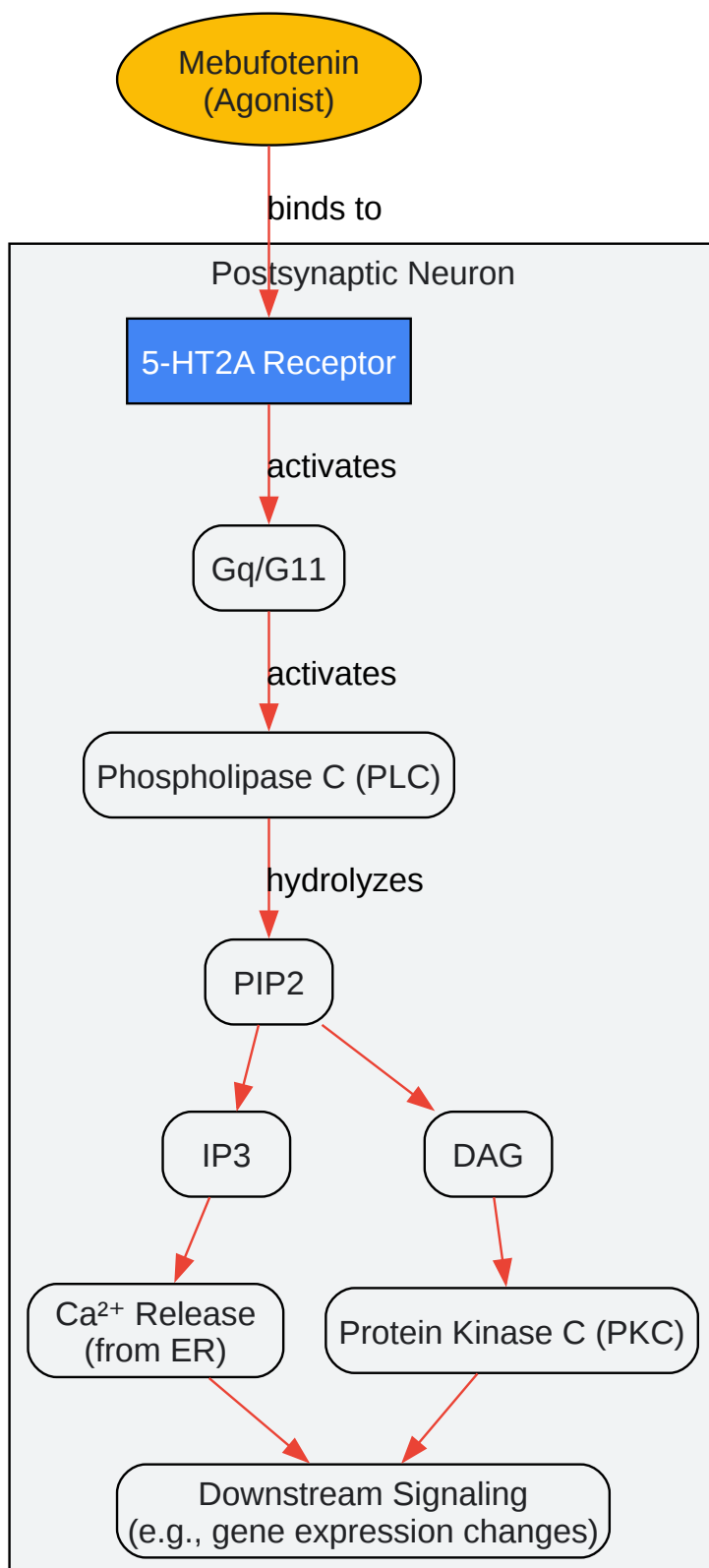
Synthesis Workflow



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Caption: Proposed synthesis workflow for **Mebufotenin Benzoate**.

Signaling Pathway

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Caption: Postulated signaling pathway of Mebufotenin via the 5-HT_{2A} receptor.

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